

N-(2-benzoyl-4-chlorophenyl)butanamide CAS number

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Compound of Interest

Compound Name: *N*-(2-benzoyl-4-chlorophenyl)butanamide

Cat. No.: B310992

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An In-depth Technical Guide to **N-(2-benzoyl-4-chlorophenyl)butanamide** and its Analogs in Medicinal Chemistry

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-(2-benzoyl-4-chlorophenyl)butanamide**, a compound of interest in medicinal chemistry. Due to the limited publicly available data for this specific molecule, this guide establishes a robust framework for its study by drawing upon extensive research on structurally related analogs. The core focus is on the synthesis, characterization, and potential therapeutic applications of this class of compounds, with a particular emphasis on their role as central nervous system (CNS) agents. This document synthesizes information from various sources to provide field-proven insights and detailed experimental methodologies, aiming to empower researchers in their drug discovery and development endeavors.

Introduction and Chemical Identity

N-(2-benzoyl-4-chlorophenyl)butanamide belongs to a class of N-acylaminobenzophenones, which are significant precursors and intermediates in the synthesis of various heterocyclic compounds, including benzodiazepines. While a specific CAS number for **N-(2-benzoyl-4-chlorophenyl)butanamide** is not readily found in major chemical databases, its structural analogs are well-documented. For the purpose of this guide, we will refer to closely related compounds to infer the properties and synthetic routes applicable to the target molecule.

A notable analog is N-(2-benzoyl-4-chlorophenyl)-2-methylpropanamide, an isomer with a similar molecular weight and structural features.^[1] Another related compound, N-(2-Benzoyl-4-chlorophenyl)formamide, serves as a key intermediate in the synthesis of various derivatives.^{[2][3]} The general structure consists of a 2-amino-5-chlorobenzophenone backbone, which is N-acylated.

Table 1: Physicochemical Properties of a Representative Analog (N-(2-benzoyl-4-chlorophenyl)-2-methylpropanamide)

Property	Value	Source
Molecular Formula	C17H16ClNO2	PubChem ^[1]
Molecular Weight	301.8 g/mol	PubChem ^[1]
IUPAC Name	N-(2-benzoyl-4-chlorophenyl)-2-methylpropanamide	PubChem ^[1]

Synthesis and Mechanistic Considerations

The synthesis of **N-(2-benzoyl-4-chlorophenyl)butanamide** and its analogs typically proceeds through the acylation of 2-amino-5-chlorobenzophenone. This starting material is crucial and its purity can significantly impact the reaction yield and the purity of the final product.^[4]

General Synthetic Approach: N-Acylation

The most common method for synthesizing these amides is the reaction of 2-amino-5-chlorobenzophenone with an appropriate acylating agent, such as butanoyl chloride (for the

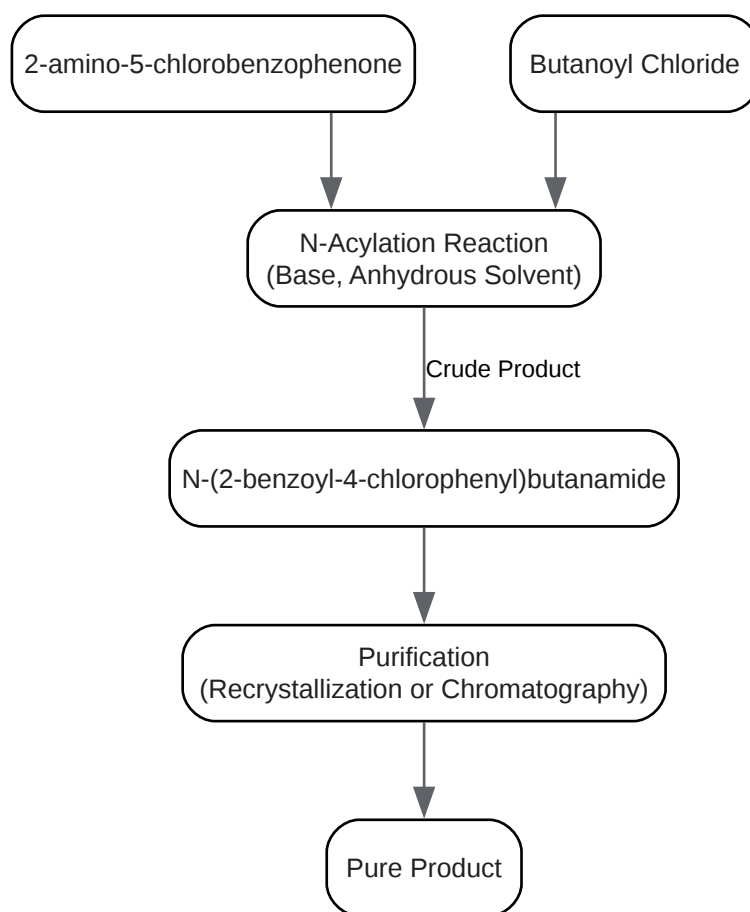
target compound) or isobutyryl chloride (for the analog N-(2-benzoyl-4-chlorophenyl)-2-methylpropanamide).

A representative protocol for a similar reaction, the Schotten-Baumann reaction, involves the use of an amine, an acyl chloride, and a base to facilitate the reaction.^[5]

Experimental Protocol: Synthesis of **N-(2-benzoyl-4-chlorophenyl)butanamide** (Proposed)

- **Dissolution:** Dissolve 2-amino-5-chlorobenzophenone (1 equivalent) in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) in a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).^{[2][3]}
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine or diisopropylethylamine (DIPEA) (1.5 equivalents), to the solution and cool the mixture to 0 °C in an ice bath.^[3]
- **Acylation:** Slowly add butanoyl chloride (1.2 equivalents) dropwise to the stirred solution.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-5 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).^{[2][3]}
- **Work-up:** Upon completion, wash the reaction mixture sequentially with a dilute acid solution (e.g., 1M HCl), a saturated solution of sodium bicarbonate, and brine.^[5]
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.^[4]

Diagram 1: General Synthetic Workflow



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Caption: Proposed synthesis of **N-(2-benzoyl-4-chlorophenyl)butanamide**.

Analytical Characterization

The structural confirmation of the synthesized **N-(2-benzoyl-4-chlorophenyl)butanamide** is crucial. A combination of spectroscopic and chromatographic techniques should be employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a primary tool for structural elucidation. The spectrum of the product would be expected to show characteristic signals for the aromatic protons, the benzoyl group protons, and the aliphatic protons of the butanamide moiety. A guide for comparing the spectra of the starting material and the formamide analog can be found in the literature, which can be extrapolated to the butanamide derivative.^[6]

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are robust methods for assessing the purity of the compound and for quantitative analysis.^[7] A typical method would involve a C18 reverse-phase column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile or methanol.^[7]

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive and specific method for both quantification and structural confirmation, especially in complex matrices.^[7]

Table 2: Typical Analytical Parameters for Related Compounds

Technique	Column	Mobile Phase (Example)	Detection
HPLC/UPLC	C18 Reverse-Phase	A: 0.1 M Ammonium Acetate (pH 6.0) B: Acetonitrile	UV
LC-MS/MS	C18 Reverse-Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid	Mass Spectrometry

Note: These are representative conditions and may require optimization.^[7]

Potential Biological Activity and Applications in Drug Development

Derivatives of N-(2-benzoyl-4-chlorophenyl) amides have shown potential as CNS agents. A study on a series of N-(2-benzoyl-4-chlorophenyl)-2-(4-(substituted phenyl) piperazin-1-yl) acetamides revealed that these compounds can dock into the binding pocket of the GABA_A receptor.^[8] This suggests that **N-(2-benzoyl-4-chlorophenyl)butanamide** could also exhibit anxiolytic and skeletal muscle relaxant properties.^[8]

The benzophenone scaffold is also of interest in the development of agents for other therapeutic areas. For instance, some benzophenone-based compounds have been investigated as farnesyltransferase inhibitors with potential antimalarial activity.[2]

Diagram 2: Potential Drug Discovery Workflow



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Caption: A logical workflow for the evaluation of the title compound.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **N-(2-benzoyl-4-chlorophenyl)butanamide** is not available, the safety precautions for closely related compounds should be followed. For instance, "Butanamide, N-(2-chlorophenyl)-3-oxo-" is considered hazardous and can be harmful if swallowed, in contact with skin, or if inhaled.[9]

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[9]
- Handle the compound in a well-ventilated area or a chemical fume hood.[10]
- Wash hands thoroughly after handling.[9]
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[10]

Conclusion

N-(2-benzoyl-4-chlorophenyl)butanamide represents a molecule of significant interest for researchers in medicinal chemistry and drug development. Although direct experimental data for this compound is scarce, this guide provides a comprehensive framework for its synthesis, characterization, and potential biological evaluation based on established knowledge of its structural analogs. The synthetic pathways are well-defined, and a suite of analytical techniques is available for its characterization. The potential for this class of compounds to act as CNS modulators warrants further investigation. It is our hope that this technical guide will serve as a valuable resource for scientists and researchers, enabling them to explore the therapeutic potential of **N-(2-benzoyl-4-chlorophenyl)butanamide** and its derivatives.

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